

Proper Disposal of 2-Bromopropane-d7: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of deuterated compounds like **2-Bromopropane-d7** is paramount to maintaining a safe laboratory environment and complying with regulatory standards. This guide provides essential safety and logistical information for the proper disposal of **2-Bromopropane-d7**.

Immediate Safety and Handling Precautions

2-Bromopropane-d7 is a highly flammable liquid and vapor that may cause organ damage through prolonged or repeated exposure.^[1] Adherence to strict safety protocols is crucial.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves.^[2]
- Eye Protection: Use safety glasses with side-shields or goggles.
- Clothing: Wear protective clothing to prevent skin contact.^[3]
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.^[2]

Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.^{[3][4]}
- Use non-sparking tools and take precautionary measures against static discharge.^{[2][3]}

- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Bromopropane-d7**.

Property	Value
CAS Number	39091-63-9
Molecular Formula	C ₃ D ₇ Br
Molecular Weight	130.04 g/mol
Density	1.383 g/mL at 25 °C
Flash Point	19 °C (66.2 °F) - closed cup
Boiling Point	Not specified in search results
Melting Point	Not specified in search results
Storage Temperature	Room temperature, away from light and moisture [1]

Step-by-Step Disposal Protocol

The disposal of **2-Bromopropane-d7** must be conducted in accordance with all applicable federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service.[\[3\]](#)[\[5\]](#)

Waste Identification and Segregation

- Designated Waste Container: Use a dedicated, properly labeled waste container for **2-Bromopropane-d7** and any materials contaminated with it. The container should be made of a compatible material (e.g., glass or a suitable plastic).
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," "**2-Bromopropane-d7**," and the appropriate hazard pictograms (flammable liquid, health hazard).

- Segregation: Do not mix **2-Bromopropane-d7** waste with other waste streams, especially incompatible materials such as strong oxidizing agents or strong bases.[6]

Spill Management

In the event of a spill, follow these procedures:

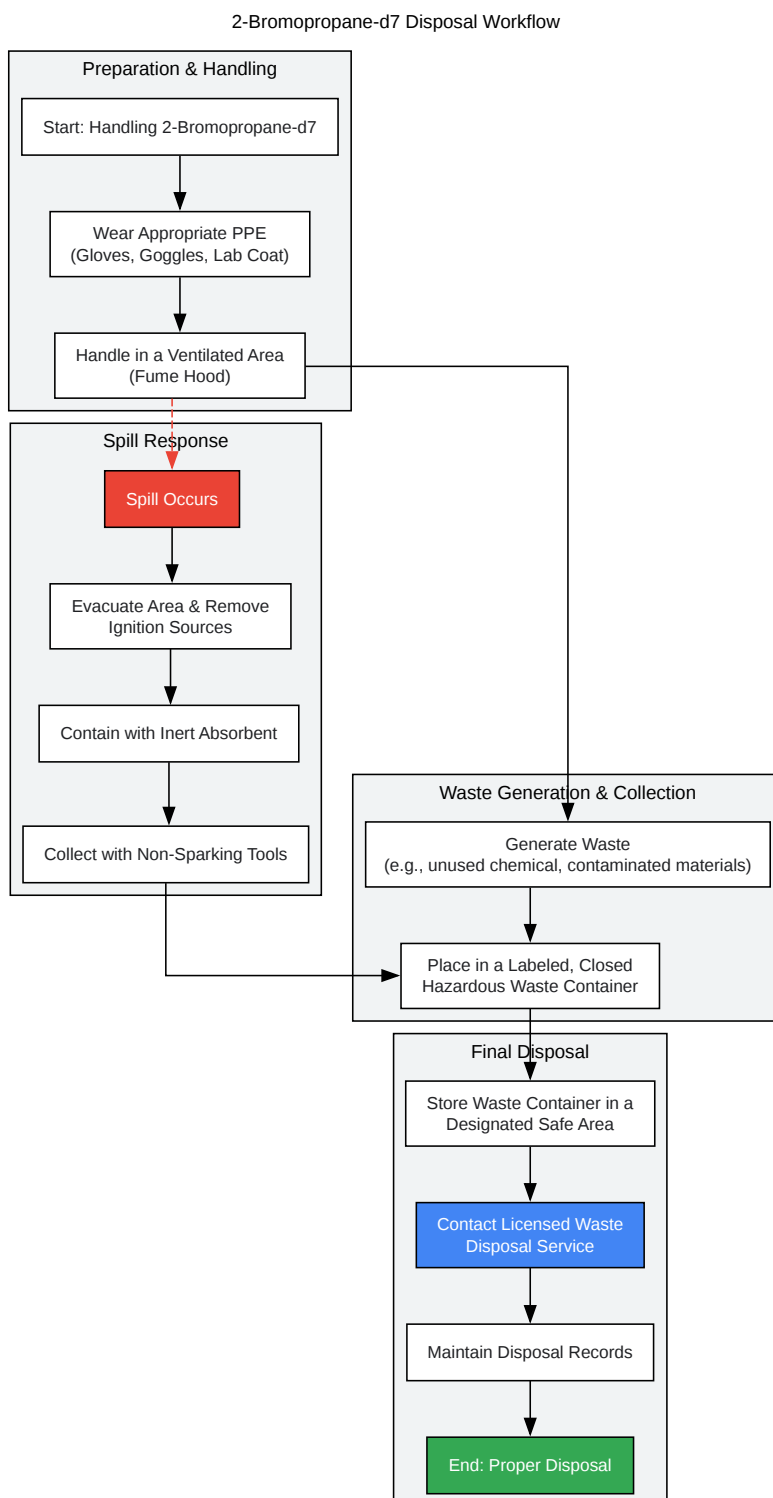
- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.[2]
- Remove Ignition Sources: Extinguish all nearby flames and turn off any equipment that could create a spark.[2][3]
- Contain the Spill: Use a non-combustible absorbent material, such as sand or earth, to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.
- Collect and Containerize: Carefully collect the absorbed material using non-sparking tools and place it into the designated hazardous waste container.[2]
- Decontaminate: Decontaminate the spill area with a suitable solvent, and collect the decontamination materials as hazardous waste.
- Personal Safety: Ensure appropriate PPE is worn throughout the cleanup process.

Final Disposal Procedure

- Container Management: Keep the hazardous waste container tightly closed and store it in a cool, well-ventilated, and designated hazardous waste storage area.[2]
- Professional Disposal: Arrange for the collection of the waste by a licensed hazardous waste disposal company.[3][5] Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **2-Bromopropane-d7**.
- Documentation: Maintain accurate records of the amount of waste generated and the date of disposal, in accordance with institutional and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Bromopropane-d7**.



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